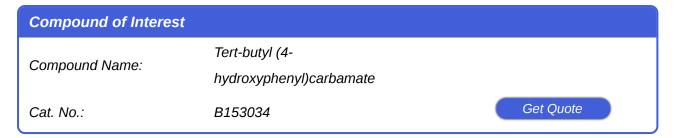


physical and chemical properties of Boc-4aminophenol

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of Boc-4-aminophenol

Introduction

tert-Butyl N-(4-hydroxyphenyl)carbamate, commonly known as Boc-4-aminophenol, is a vital intermediate in organic synthesis, particularly in the fields of medicinal chemistry and drug development. The presence of a Boc (tert-butyloxycarbonyl) protecting group on the amino functionality allows for selective reactions at the phenolic hydroxyl group. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The properties of Boc-4-aminophenol are summarized in the tables below, providing a clear reference for laboratory and research applications.

Table 1: General and Molecular Properties



Property	Value	Reference
IUPAC Name	tert-butyl N-(4- hydroxyphenyl)carbamate	[1][2]
Synonyms	4-(Boc-amino)phenol, N-Boc- 4-hydroxyaniline	[1][3]
CAS Number	54840-15-2	[1][3]
Molecular Formula	C11H15NO3	[1]
Molecular Weight	209.24 g/mol	[1]
InChI Key	YRQMBQUMJFVZLF- UHFFFAOYSA-N	[1][4]
Canonical SMILES	CC(C) (C)OC(=O)NC1=CC=C(O)C=C 1	[2][4]

Table 2: Physical Characteristics

Property	Value	Reference
Appearance	White to off-white solid	[3][5]
Melting Point	143-147 °C (lit.)	[1][3][4]
Boiling Point (Predicted)	288.7 ± 23.0 °C	[3][5]
Density (Predicted)	1.182 ± 0.06 g/cm ³	[3][5]
Solubility	Slightly soluble in water	[3][5]
Storage Temperature	Room temperature, keep in a dark, dry, and sealed place	[3][5]

Table 3: Chemical and Reactivity Data



Property	Value	Reference
pKa (Predicted)	10.13 ± 0.26	[3][5]
XLogP3	1.9	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	3	[1]
Topological Polar Surface Area	58.6 Ų	[1]

Table 4: Spectroscopic Data

Spectroscopic Method	Data Availability
¹H NMR	Available[6]
¹³ C NMR	Available[6]
IR Spectroscopy	Available[6]
Mass Spectrometry	ESI-MS (m/z) 208.1 [M-H] ⁻ [3]

Experimental Protocols Synthesis of Boc-4-aminophenol

A common and efficient method for the synthesis of Boc-4-aminophenol involves the reaction of 4-aminophenol with di-tert-butyl dicarbonate (Boc₂O).

Materials:

- 4-Aminophenol
- Di-tert-butyl dicarbonate (Boc₂O)
- Methanol



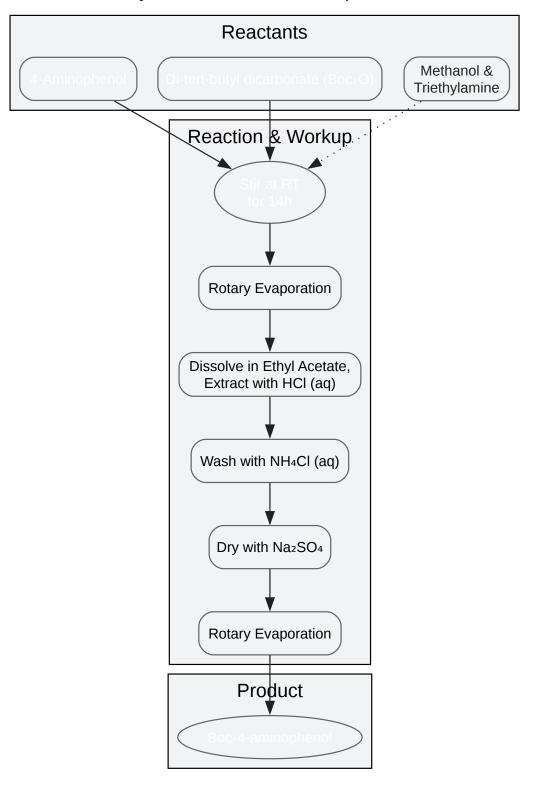
- Triethylamine
- Ethyl acetate
- 0.25N Hydrochloric acid (aqueous)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-aminophenol (10.97 g, 100.5 mmol) and triethylamine (30 mL) in methanol (200 mL).
- Slowly add di-tert-butyl dicarbonate (24.07 g, 110.3 mmol) to the solution.[3]
- Stir the reaction mixture at room temperature (22°C) for 14 hours.[3]
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Remove the solvent by rotary evaporation.[3]
- Dissolve the residue in ethyl acetate (250 mL).[3]
- Extract the organic phase with 0.25N aqueous hydrochloric acid (100 mL).[3]
- Separate the organic phase and wash it sequentially with a saturated aqueous ammonium chloride solution (3 x 50 mL).[3]
- Dry the organic phase over anhydrous sodium sulfate.[3]
- Remove the solvent by rotary evaporation to yield the final product as a white solid.[3]



Synthesis of Boc-4-aminophenol



Click to download full resolution via product page

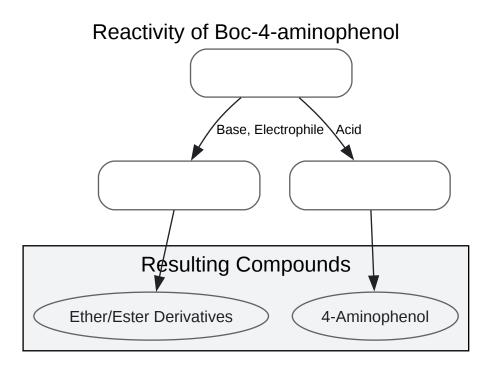
Caption: Workflow for the synthesis of Boc-4-aminophenol.



Chemical Reactivity and Stability

The chemical reactivity of Boc-4-aminophenol is primarily dictated by the interplay between the Boc-protected amine and the phenolic hydroxyl group.

- Amino Group Protection: The Boc group effectively protects the amino functionality, preventing its participation in reactions such as acylation or alkylation under standard conditions. This protection is crucial for directing reactions to the hydroxyl group.[2]
- Phenolic Hydroxyl Group: The unprotected hydroxyl group is available for various chemical transformations. For instance, it can be alkylated to form ethers or acylated to form esters. In the presence of a strong base like sodium hydride (NaH), the phenolic proton can be abstracted to form a more nucleophilic phenoxide ion.[7]
- Deprotection: The Boc group can be readily removed under acidic conditions (e.g., with HCl) to regenerate the free amino group, a common strategy in multi-step organic synthesis.[7]
- Stability: Boc-4-aminophenol should be stored in a dark place and sealed in a dry environment at room temperature to prevent degradation.[3][5] It is susceptible to oxidation, a characteristic common to aminophenols.





Click to download full resolution via product page

Caption: Logical relationship of Boc-4-aminophenol's reactivity.

Applications in Drug Development

Boc-4-aminophenol is a key building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature, combined with the orthogonal protection strategy, makes it a versatile starting material.

- Peptide Synthesis: It is utilized to protect the amine group during the solid-phase synthesis of peptides.[2][3]
- Intermediate for Active Pharmaceutical Ingredients (APIs): The structural motif of 4aminophenol is present in numerous drugs. The Boc-protected form allows for the controlled and sequential introduction of other functional groups, which is essential in the multi-step synthesis of complex APIs.
- Scaffold for Combinatorial Chemistry: Due to its two distinct reactive sites, Boc-4aminophenol can be used as a scaffold to generate libraries of compounds for highthroughput screening in drug discovery programs.

Conclusion

Boc-4-aminophenol is a compound of significant interest to researchers and professionals in organic synthesis and drug development. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an indispensable tool in the synthesis of complex organic molecules and pharmacologically active compounds. This guide provides the essential technical information required for its effective use in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 4-(Boc-amino)phenol, 97% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 4-N-BOC-AMINOPHENOL | 54840-15-2 [chemicalbook.com]
- 4. N-Boc-4-hydroxyaniline 97 54840-15-2 [sigmaaldrich.com]
- 5. 4-N-BOC-AMINOPHENOL | 54840-15-2 [amp.chemicalbook.com]
- 6. 4-N-BOC-AMINOPHENOL(54840-15-2)IR [m.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical and chemical properties of Boc-4aminophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153034#physical-and-chemical-properties-of-boc-4aminophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com